

# Technical Monograph: Fmoc-L-Orn(Z)-OH in Advanced Peptide Synthesis

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## Compound of Interest

Compound Name: Fmoc-L-Orn(Z)-OH

Cat. No.: B13384719

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## Executive Summary

**Fmoc-L-Orn(Z)-OH** (N-alpha-(9-Fluorenylmethyloxycarbonyl)-N-delta-benzyloxycarbonyl-L-ornithine) is a specialized amino acid derivative used in Solid Phase Peptide Synthesis (SPPS). Unlike the standard Fmoc-L-Orn(Boc)-OH, which yields free ornithine upon acidic resin cleavage, the Z-protected variant provides a critical layer of orthogonality. The delta-benzyloxycarbonyl (Z or Cbz) group is resistant to the standard trifluoroacetic acid (TFA) cleavage conditions used to release peptides from resins (e.g., Wang or Rink Amide).

This unique stability profile allows researchers to isolate peptides with the ornithine side chain still protected, facilitating downstream applications such as solution-phase cyclization, fragment condensation, or bioconjugation where the ornithine amine must remain inert until a specific deprotection step (e.g., catalytic hydrogenolysis) is performed.

## Chemical Identity & Physicochemical Properties

| Property          | Specification                                                 |
|-------------------|---------------------------------------------------------------|
| Chemical Name     | N-alpha-Fmoc-N-delta-Z-L-Ornithine                            |
| Common Name       | Fmoc-L-Orn(Z)-OH                                              |
| CAS Number        | 138775-07-2                                                   |
| Molecular Formula | C <sub>28</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub> |
| Molecular Weight  | 488.53 g/mol                                                  |
| Appearance        | White to off-white powder                                     |
| Solubility        | Soluble in DMF, DMSO, NMP, DCM; Insoluble in Water            |
| Purity (HPLC)     | ≥ 98.0%                                                       |
| Chiral Purity     | ≤ 0.5% D-Enantiomer                                           |
| Storage           | +2°C to +8°C, Desiccated                                      |

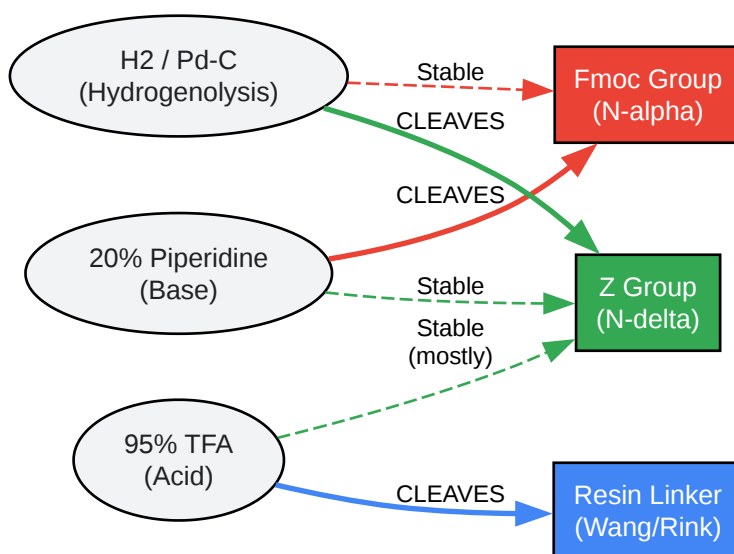
## Mechanistic Insight: The Orthogonal Protection Strategy

The power of **Fmoc-L-Orn(Z)-OH** lies in its semi-orthogonal protection scheme compared to the standard Fmoc/tBu strategy.

- Fmoc (N-alpha): Base-labile.[1] Removed by 20% Piperidine in DMF.[2][3]
- Z (N-delta): Acid-stable (to TFA).[1] Removed by Hydrogenolysis (H<sub>2</sub>/Pd), HF, or HBr/AcOH.
- Linker (Resin): Acid-labile.[1][4] Cleaved by 95% TFA.[4]

This hierarchy allows for the synthesis of "Side-Chain Protected" peptides.[1] When the peptide is cleaved from the resin using TFA, the Z-group remains on the Ornithine, preventing it from reacting during subsequent solution-phase manipulations.

### Diagram 1: Orthogonal Stability & Cleavage Logic



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Caption: Stability profile of **Fmoc-L-Orn(Z)-OH**. The Z-group survives the TFA cleavage that releases the peptide from the resin.

## Experimental Protocols

### A. Coupling Protocol (SPPS)

**Fmoc-L-Orn(Z)-OH** couples with standard kinetics similar to Fmoc-Lys(Z)-OH. Reagents:

- Activator: DIC/Oxyma Pure or HBTU/DIPEA.
- Solvent: DMF (Anhydrous).

#### Step-by-Step:

- Resin Preparation: Swell resin (e.g., Rink Amide, 0.5 mmol/g) in DMF for 30 min.
- Fmoc Removal (Previous AA): Treat with 20% Piperidine/DMF (2 x 5 min). Wash 5x with DMF.
- Activation:
  - Dissolve **Fmoc-L-Orn(Z)-OH** (3.0 eq) in DMF.

- Add HBTU (2.9 eq) and DIPEA (6.0 eq).
- Alternatively: Use DIC (3.0 eq) and Oxyma (3.0 eq) for lower racemization risk.
- Coupling: Add activated solution to resin. Shake at Room Temp for 45-60 minutes.
- Monitoring: Verify coupling via Kaiser Test (Qualitative) or Chloranil Test (if coupling to secondary amine).
- Wash: Drain and wash resin 3x with DMF.[\[2\]](#)

## B. Resin Cleavage (Isolation of Z-Protected Peptide)

To release the peptide while keeping the Orn(Z) intact.

Cocktail: TFA / TIS / Water (95:2.5:2.5 v/v/v). Note: Avoid scavengers that might reduce the Z-group, though Z is generally robust.

- Add cleavage cocktail to dry resin (10 mL per gram of resin).
- Shake for 2 hours at Room Temp.
- Filter resin and collect filtrate.
- Precipitate peptide in cold Diethyl Ether (-20°C).
- Centrifuge and dry.
  - Result: Peptide with free N-terminus (if final Fmoc removed) and Orn(Z) side chain intact.

## C. Z-Group Deprotection (Solution Phase)

Once the peptide is purified or cyclized, the Z group is removed.

Method 1: Catalytic Hydrogenolysis (Mildest)

- Dissolve peptide in MeOH or AcOH/MeOH.
- Add 10% Pd/C catalyst (10-20% w/w of peptide).

- Bubble H<sub>2</sub> gas or stir under H<sub>2</sub> balloon for 2-4 hours.
- Filter through Celite to remove catalyst. Lyophilize.

Method 2: Strong Acid (If H<sub>2</sub> is not feasible)

- Treat with HBr in Acetic Acid (33%) or HF (anhydrous) at 0°C.
- Warning: This is harsh and may affect other sensitive residues (e.g., Trp, Met).

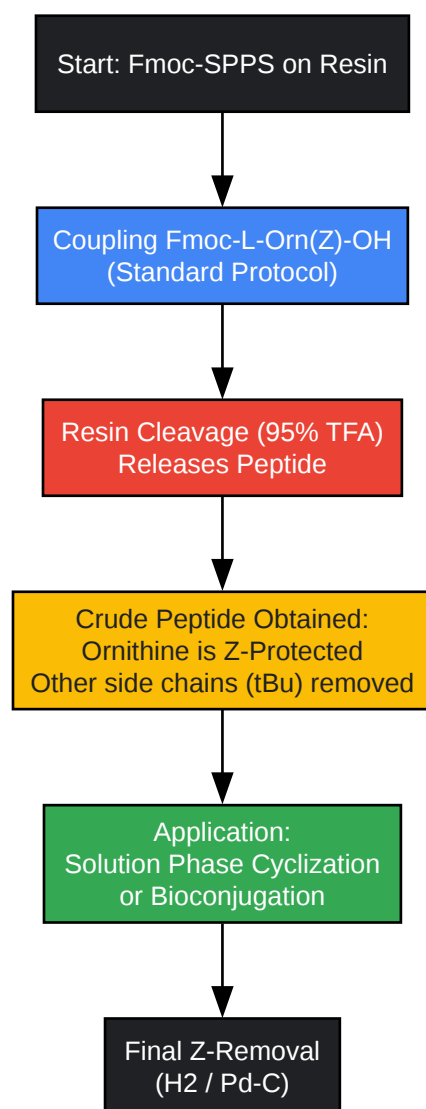
## Applications in Drug Development

### Synthesis of Head-to-Tail Cyclic Peptides

**Fmoc-L-Orn(Z)-OH** is ideal for strategies where the side chain must remain protected during the initial synthesis and cleavage, but the C-terminus and N-terminus are used for cyclization.

- Synthesis: Assemble linear peptide on 2-Chlorotrityl Chloride Resin (hyper-acid labile).
- Cleavage: Cleave with 1% TFA/DCM. This releases the protected peptide (side chains including Orn(Z) remain protected) with a free C-terminal carboxyl group.
- Cyclization: Perform head-to-tail cyclization in dilute solution (DCM/DMF) using PyBOP/DIPEA.
- Final Deprotection: Remove side chain protections (tBu, Trt, Z).
  - Note: If Z is used, it requires H<sub>2</sub>/Pd or HF for final removal, which might be incompatible with the cyclic structure if it contains disulfides (H<sub>2</sub> will reduce them). In such cases, Fmoc-Orn(Alloc)-OH might be preferred. Fmoc-Orn(Z)-OH is best when the final deprotection can accommodate hydrogenolysis.

### Diagram 2: Workflow for Z-Protected Peptide Isolation



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Caption: Workflow for utilizing **Fmoc-L-Orn(Z)-OH** to generate intermediate protected peptides.

## Quality Control & Storage

- HPLC Analysis: Use a C18 column with a Water/Acetonitrile gradient (0.1% TFA). The Z-group adds significant hydrophobicity, increasing retention time compared to free Ornithine peptides.
- Mass Spectrometry: Expect a mass shift of +134.1 Da (Z group) relative to the unprotected Ornithine residue.

- **Storage:** The compound is stable for >2 years if stored at 2-8°C in a sealed container. Allow to warm to room temperature before opening to prevent condensation.

## References

- Isidro-Llobet, A., Álvarez, M., & Albericio, F. (2009). Amino Acid-Protecting Groups. Chemical Reviews, 109(6), 2455-2504.

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